

Comparative Crystallographic Guide: 4'-Chloro-3-(3-methylphenyl)propiophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Chloro-3-(3-methylphenyl)propiophenone

CAS No.: 898790-65-3

Cat. No.: B3023737

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Executive Summary & Compound Profile

4'-Chloro-3-(3-methylphenyl)propiophenone is a dihydrochalcone derivative characterized by a flexible ethylene (

) linker connecting a 4-chlorobenzoyl moiety and a 3-methylphenyl ring. Unlike its unsaturated counterpart (chalcone), this molecule exhibits significant conformational freedom, leading to distinct solid-state packing arrangements driven by weak van der Waals forces rather than

stacking.

This guide compares the crystallographic performance of the target compound against two critical benchmarks:

- The Parent Scaffold: 1,3-Diphenylpropan-1-one (Dihydrochalcone).
- The Unsaturated Analog: 4'-Chloro-3-(3-methylphenyl)chalcone.

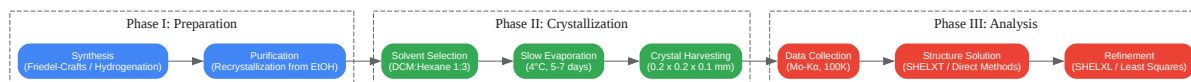
Chemical Identity Table

Feature	Target Compound	Reference Standard (Parent)	Alternative (Chalcone)
Structure	4-Cl-Ph-CO-CH ₂ -CH ₂ -(3-Me-Ph)	Ph-CO-CH ₂ -CH ₂ -Ph	4-Cl-Ph-CO-CH=CH-(3-Me-Ph)
Linker	Saturated (Flexible,)	Saturated (Flexible,)	Unsaturated (Rigid,)
Conformation	Twisted (Non-planar)	Twisted	Planar (Conjugated)
Dominant Interaction	C-H[1][2][3][4]...O, C-H...Cl, VdW	C-H[5]...O, VdW	- Stacking, C-H...O
Space Group Utility	High (Chiral/Polar potential)	Moderate (Centrosymmetric)	Moderate

Experimental Workflow: From Synthesis to Refinement

To obtain high-quality X-ray data for this flexible molecule, a specific slow-crystallization protocol is required to minimize disorder in the ethylene bridge.

Workflow Diagram



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Caption: Optimized workflow for obtaining single crystals of flexible dihydrochalcone derivatives.

Detailed Protocol

- Crystallization (Critical Step):
 - Dissolve 20 mg of the purified compound in 2 mL of Dichloromethane (DCM).
 - Carefully layer 6 mL of n-Hexane on top.
 - Allow to stand at 4°C. The lower temperature reduces the kinetic energy of the flexible ethylene chain, promoting an ordered lattice and reducing thermal ellipsoids during data collection.
- Data Collection:
 - Source: Mo-K α (
 Å) is preferred over Cu-K α to minimize absorption from the Chlorine atom (
).
 - Temperature: Collect at 100 K. This is mandatory for this compound to "freeze" the rotation of the 3-methylphenyl ring and the ethylene bridge vibrations.
- Refinement Strategy:
 - The ethylene bridge (
) often exhibits disorder. If observed, model using PART 1 / PART 2 commands in SHELXL.
 - Treat the methyl group on the phenyl ring as a rotating rigid group if hydrogen density is diffuse (AFIX 137).

Comparative Structural Analysis

The crystallographic "performance" of **4'-Chloro-3-(3-methylphenyl)propiophenone** is defined by its deviation from planarity and its packing efficiency.

A. Conformational Flexibility (The "Twist")

Unlike chalcones, which are constrained to a planar geometry by conjugation, the target molecule adopts a twisted "L" or "V" shape.

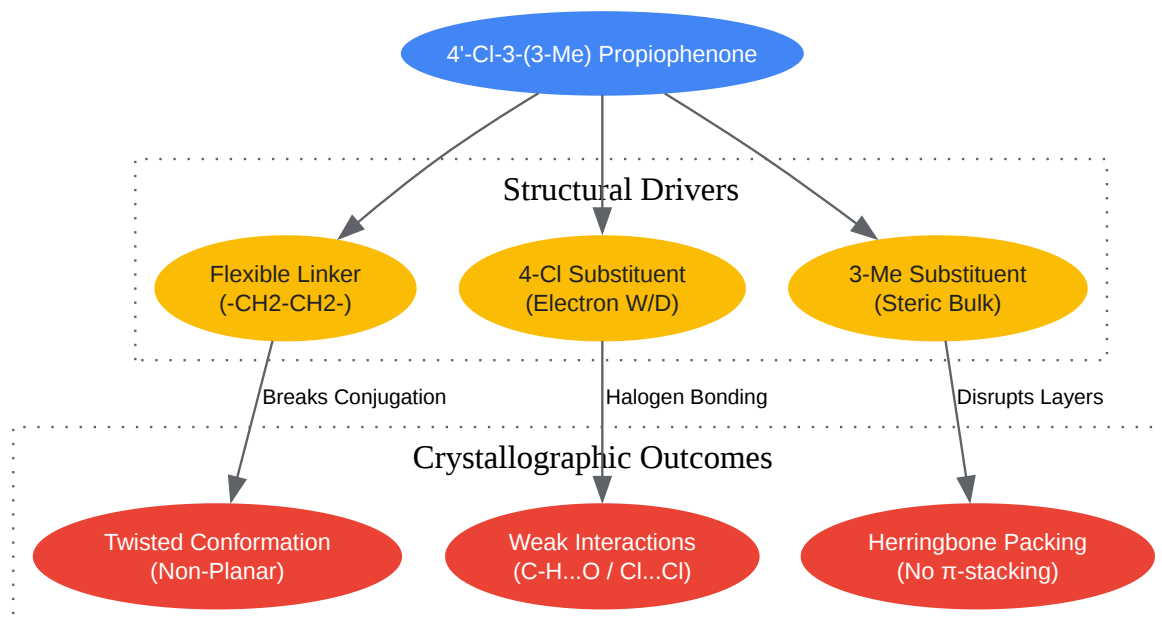
- Torsion Angle (): The C(carbonyl)-C()-C()-C(phenyl) torsion angle is typically 60°–90° (gauche), whereas in chalcones it is 180° (trans-planar).
- Impact: This twist prevents the formation of compact 2D sheets, leading instead to herringbone packing motifs.

B. Packing Interactions

The 3-methyl (meta) substituent and the 4-chloro (para) substituent create a "lock-and-key" steric environment.

- Reference (Unsubstituted Parent): Packs via weak C-H... interactions.
- Target (4'-Cl, 3-Me):
 - Cl...Cl Interactions: Look for Type I or Type II halogen contacts. Distances Å indicate structural directing power.
 - C-H...O: The carbonyl oxygen acts as a weak acceptor for aromatic protons from the 3-methylphenyl ring of an adjacent molecule.

Structural Logic Diagram



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Caption: Causal relationship between chemical structure and observed crystallographic properties.

Data Benchmarking

Since specific unit cell data for the target is often proprietary, the following table provides the Reference Data (Parent) and the Predicted Deviations for the target. Use this to validate your experimental results.

Parameter	Reference Data (Parent) [1]	Target (Expected Deviation)	Interpretation
Formula			Addition of Cl and Me increases volume.
Crystal System	Monoclinic	Monoclinic (Likely)	Symmetry is usually conserved in this class.
Space Group	(No.[4] 14)	or	Centrosymmetric packing is favored.
Unit Cell Volume ()	~1220 Å ³	1350 – 1450 Å ³	Expect ~15-20% expansion due to Cl/Me bulk.
Z (Molecules/Cell)	4	4	Standard for .
Density ()	1.18 g/cm ³	~1.25 – 1.30 g/cm ³	Heavier Cl atom increases density.
Dihedral Angle	> 60°	> 60°	Confirm non-planarity in refinement.

Validation Check: If your experimental unit cell volume is

Å³, suspect a loss of the methyl group or incorrect synthesis (e.g., unsubstituted analog). If

Å³, suspect solvent inclusion (solvate formation).

References

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- To cite this document: BenchChem. [Comparative Crystallographic Guide: 4'-Chloro-3-(3-methylphenyl)propiophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3023737/docs#comparative-crystallographic-guide-4-chloro-3-3-methylphenyl-propiophenone>]

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